

# An In-depth Technical Guide on (-)-12-Hydroxyjasmonic Acid in Plant Defense Signaling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-12-Hydroxyjasmonic acid

Cat. No.: B15285683

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## Abstract

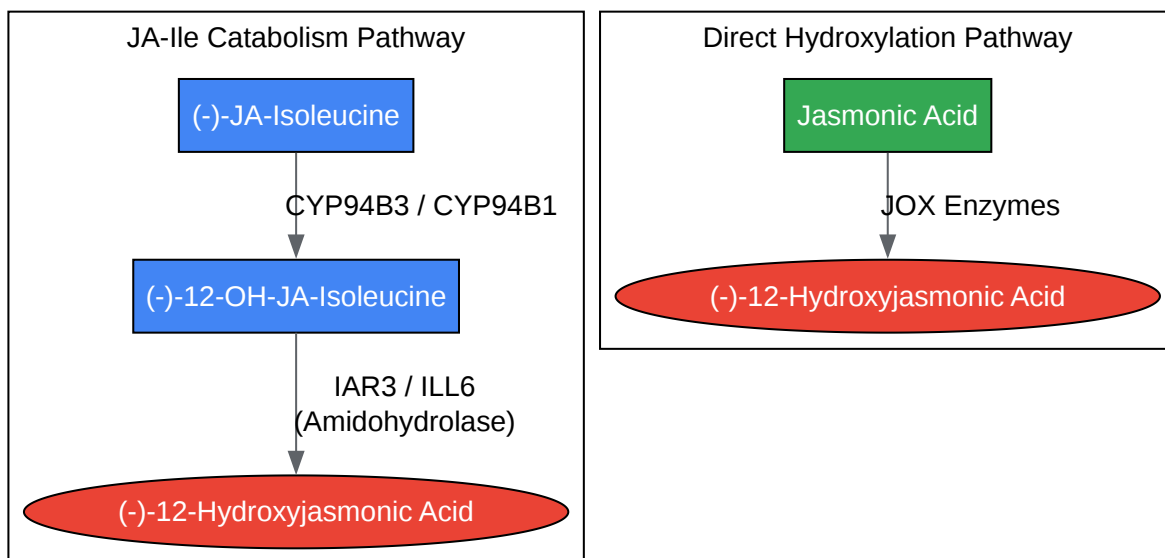
Jasmonates (JAs) are a class of lipid-derived phytohormones that are central regulators of plant growth, development, and, most notably, defense against biotic and abiotic stresses. While the signaling cascade initiated by the bioactive conjugate jasmonoyl-isoleucine (JA-Ile) has been extensively studied, the roles of its metabolic derivatives are increasingly being recognized as critical for fine-tuning plant defense responses. This technical guide focuses on **(-)-12-hydroxyjasmonic acid** (12-OH-JA), a hydroxylated metabolite of jasmonic acid. Traditionally viewed as an inactive catabolite aimed at attenuating the JA signal, recent evidence has unveiled a more complex role for 12-OH-JA, including functions as an independent signaling molecule. This document provides a comprehensive overview of the biosynthesis, signaling pathways, and quantitative impact of (-)-12-OH-JA, supplemented with detailed experimental protocols and pathway visualizations to serve as a resource for researchers in plant science and drug development.

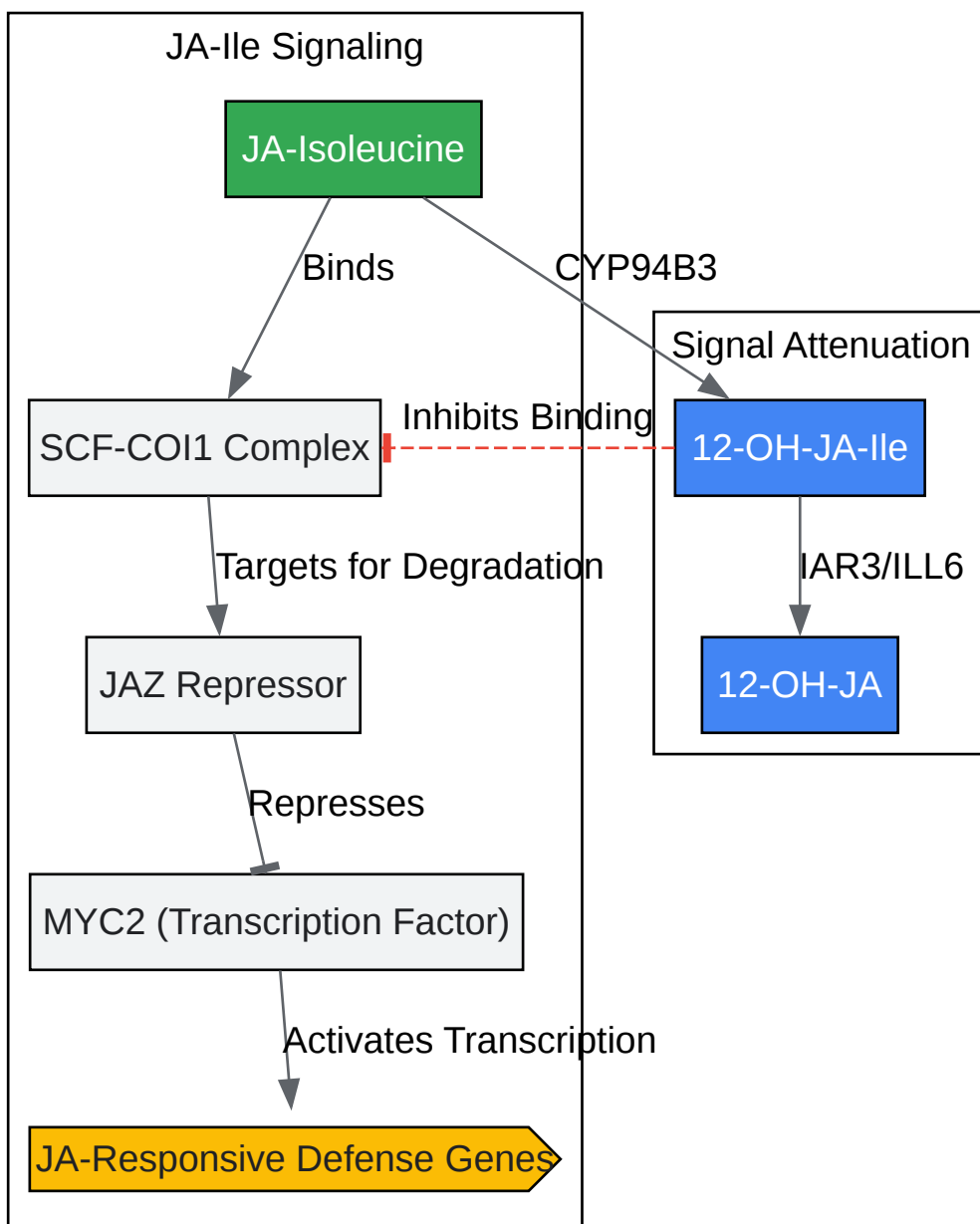
## Biosynthesis of (-)-12-Hydroxyjasmonic Acid

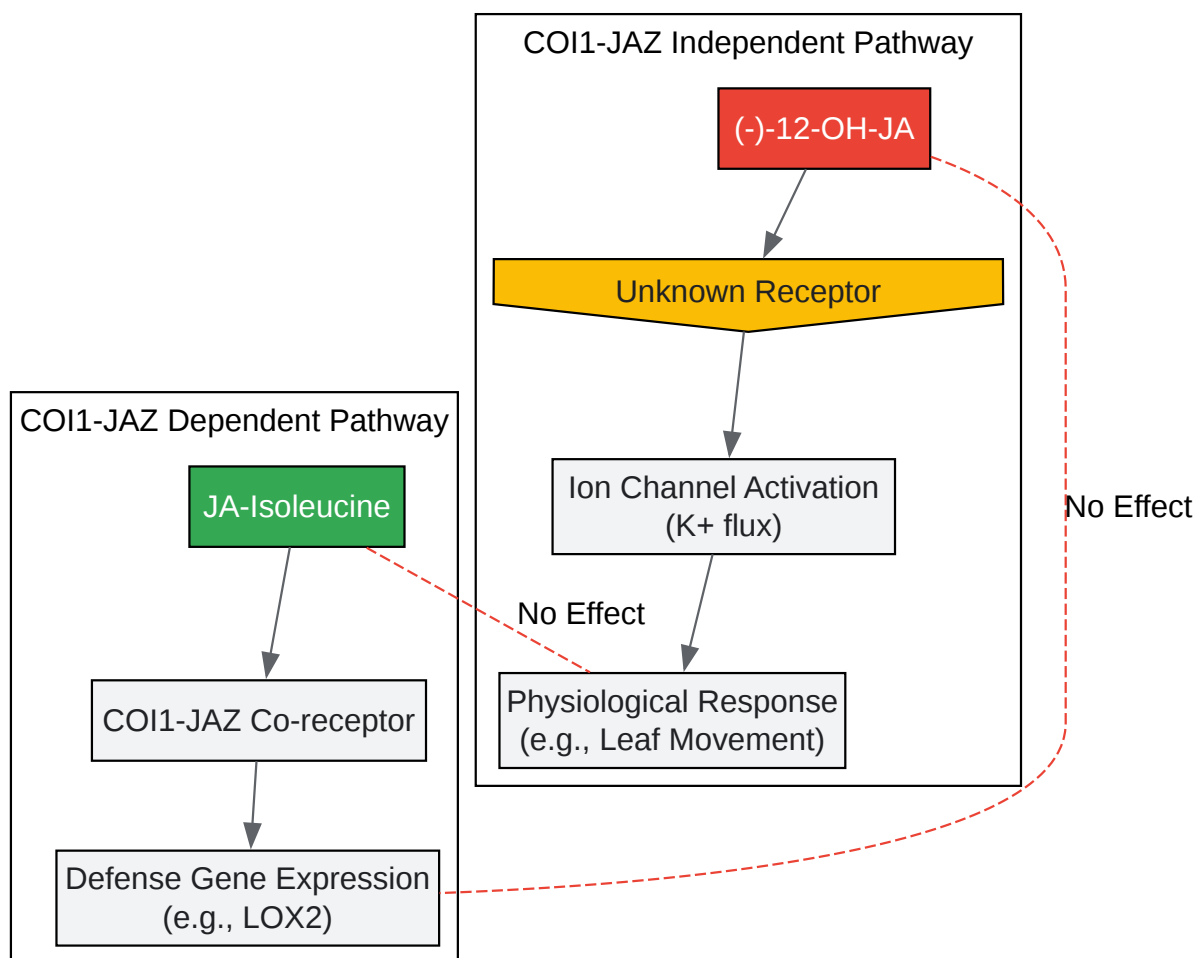
The formation of **(-)-12-hydroxyjasmonic acid** is a key metabolic step in the regulation of jasmonate homeostasis. It is synthesized through two primary pathways in plants like *Arabidopsis thaliana*.

- Direct Hydroxylation of Jasmonic Acid (JA): Jasmonic acid can be directly hydroxylated at the C-12 position to form 12-OH-JA. This reaction is catalyzed by JASMONATE-INDUCED OXYGENASE (JOX) enzymes. This pathway represents a direct route for converting JA into its hydroxylated form.[\[1\]](#)[\[2\]](#)
- Catabolism of Jasmonoyl-Isoleucine (JA-Ile): The bioactive form, JA-Ile, undergoes a two-step conversion. First, it is hydroxylated by cytochrome P450 monooxygenases of the CYP94B subfamily (e.g., CYP94B3) to produce 12-hydroxyjasmonoyl-I-isoleucine (12-OH-JA-Ile).[\[1\]](#)[\[3\]](#)[\[4\]](#) Subsequently, this intermediate is hydrolyzed by amidohydrolases, such as IAR3 and ILL6, which cleave the isoleucine conjugate to release free **(-)-12-hydroxyjasmonic acid**.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

These biosynthetic routes highlight that 12-OH-JA is not merely a byproduct but a specifically generated molecule involved in the turnover and deactivation of the primary JA signal.







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